

Unveiling the Selectivity of NSC636819: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: NSC636819

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This guide provides a comprehensive analysis of the cross-reactivity of **NSC636819**, a small molecule inhibitor of histone demethylases. Primarily targeting the KDM4 subfamily, **NSC636819** has emerged as a valuable tool in epigenetic research and drug development. This document is intended for researchers, scientists, and drug development professionals seeking to understand the selectivity profile of **NSC636819** and its potential applications.

Executive Summary

NSC636819 is a competitive inhibitor of the Jumonji C (JmjC) domain-containing histone demethylases KDM4A and KDM4B.[1] Experimental data demonstrates its potent inhibitory activity against these two enzymes. While exhibiting strong affinity for KDM4A and KDM4B, **NSC636819** shows significantly reduced activity against other members of the KDM4 subfamily, namely KDM4D and KDM4E, highlighting a degree of intra-subfamily selectivity.[1][2] Furthermore, cellular studies indicate that **NSC636819** specifically elevates H3K9me3 levels, the primary substrate of KDM4A and KDM4B, without altering the methylation status of other histone marks, suggesting a broader selectivity against other histone demethylase families.

Comparative Inhibitory Activity of NSC636819

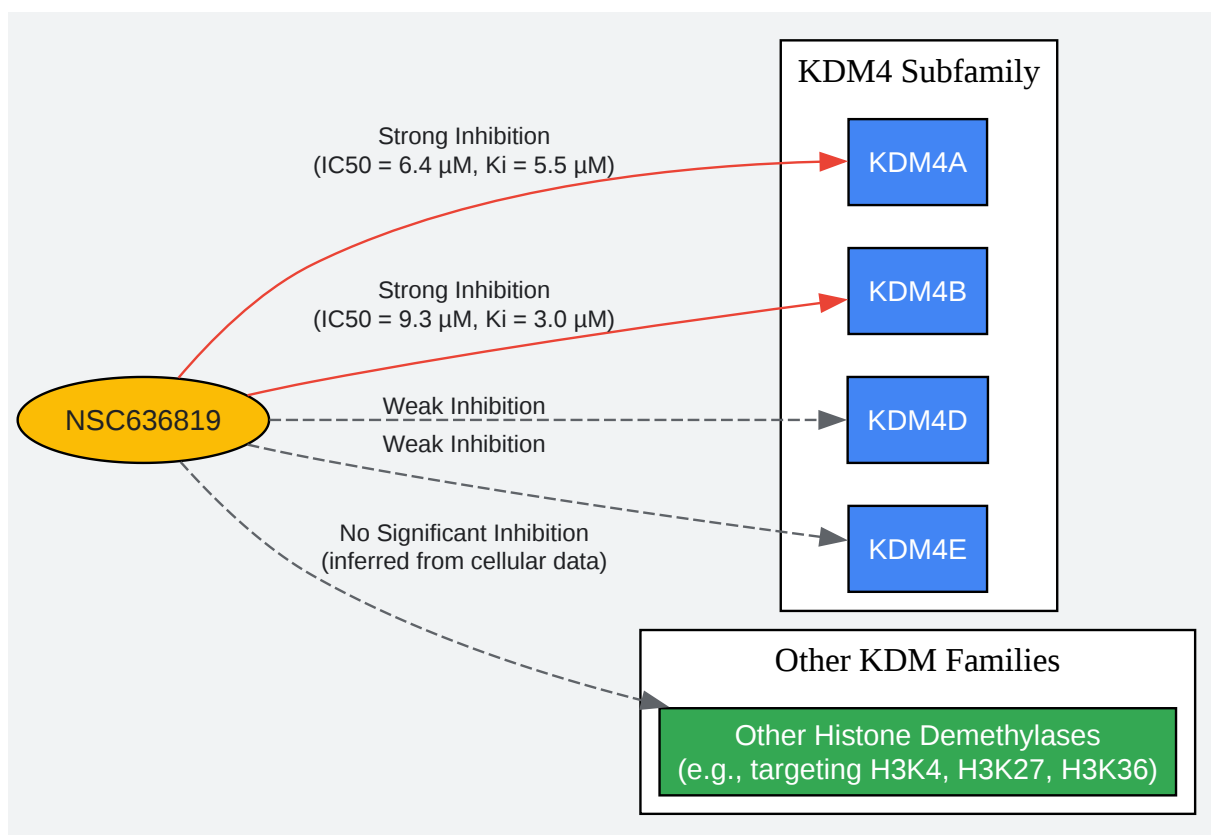
The inhibitory potency of **NSC636819** has been quantified against several members of the KDM4 subfamily. The following table summarizes the available IC50 (half-maximal inhibitory concentration) and Ki (inhibition constant) values.

Target Demethylase	IC50 (μM)	Ki (μM)	Substrate	Notes
KDM4A	6.4[2]	5.5[2]	H3K9me3	Potent inhibition
KDM4B	9.3[2]	3.0[2]	H3K9me3	Potent inhibition
KDM4D	-	-	-	Much reduced activity compared to KDM4A/B[1][2]
KDM4E	-	-	-	Much reduced activity compared to KDM4A/B[1][2]

Absence of a specific value indicates that the data is not currently available in the cited literature, although qualitative descriptions of reduced activity exist.

Selectivity Profile of NSC636819

The following diagram illustrates the known selectivity of **NSC636819** against various histone demethylases.



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Caption: Selectivity profile of **NSC636819** against histone demethylases.

Experimental Methodologies

The primary method used to determine the inhibitory activity of **NSC636819** against KDM4 subfamily members is a formaldehyde dehydrogenase (FDH)-coupled demethylase assay.^[1] This in vitro enzyme assay provides a quantitative measure of demethylase activity.

Formaldehyde Dehydrogenase (FDH)-Coupled Demethylase Assay Protocol

This assay measures the production of formaldehyde, a byproduct of the histone demethylation reaction. The formaldehyde is then oxidized by FDH, which is coupled to the reduction of NAD⁺ to NADH. The increase in NADH absorbance at 340 nm is directly proportional to the demethylase activity.

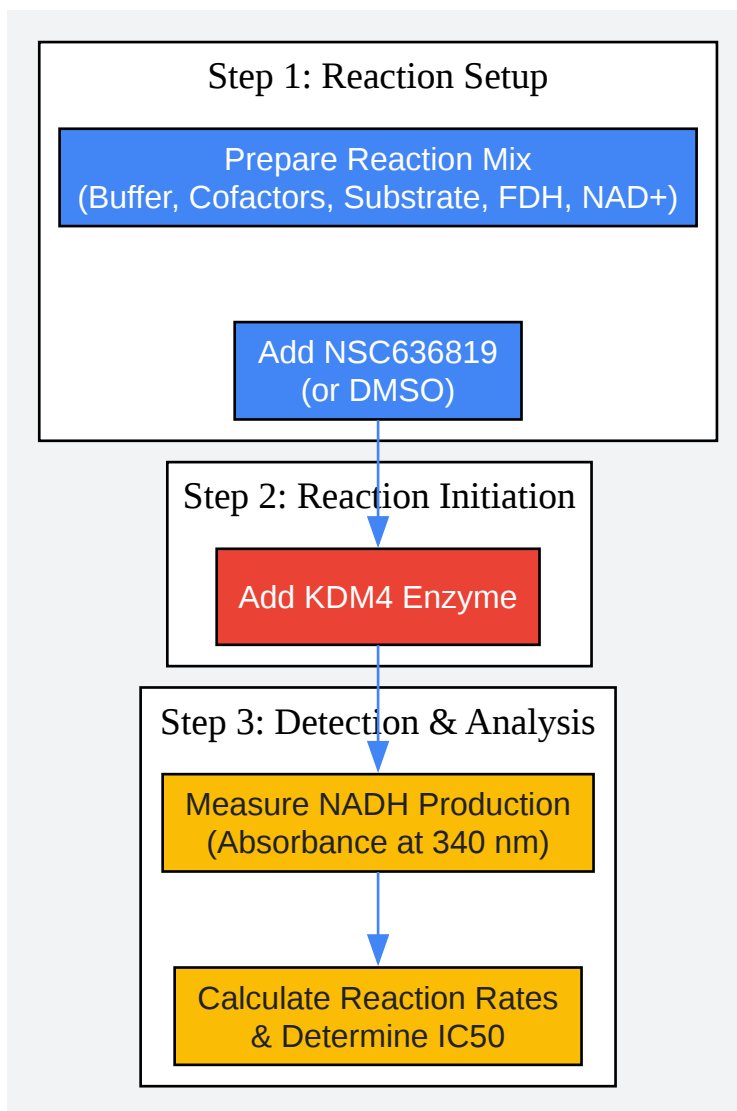
Materials:

- Recombinant human KDM4A, KDM4B, KDM4D, or KDM4E
- Trimethylated histone H3 peptide substrate (e.g., H3K9me3)
- **NSC636819** (dissolved in DMSO)
- α -ketoglutarate (α -KG)
- Ascorbate
- Ferrous ammonium sulfate
- Formaldehyde dehydrogenase (FDH)
- β -Nicotinamide adenine dinucleotide (NAD⁺)
- HEPES buffer (pH 7.5)
- 96-well UV-transparent microplate
- Microplate reader

Procedure:

- **Reaction Mixture Preparation:** Prepare a reaction mixture containing HEPES buffer, ascorbate, ferrous ammonium sulfate, α -KG, NAD⁺, FDH, and the histone H3 peptide substrate.
- **Inhibitor Addition:** Add varying concentrations of **NSC636819** (or DMSO as a vehicle control) to the wells of the microplate.
- **Enzyme Addition:** Initiate the reaction by adding the recombinant KDM4 enzyme to each well.
- **Kinetic Measurement:** Immediately begin monitoring the increase in absorbance at 340 nm at regular intervals using a microplate reader.

- Data Analysis: Calculate the initial reaction rates from the linear portion of the absorbance curves. Determine the percent inhibition for each concentration of **NSC636819** relative to the DMSO control. IC50 values are then calculated by fitting the dose-response data to a suitable equation.



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Caption: Workflow for the FDH-coupled histone demethylase assay.

Conclusion

NSC636819 is a selective inhibitor of KDM4A and KDM4B. Its demonstrated potency and intra-subfamily selectivity make it a critical tool for dissecting the specific roles of these enzymes in

health and disease. The provided experimental data and protocols offer a foundation for researchers to effectively utilize **NSC636819** in their studies. Further comprehensive profiling against a wider range of histone demethylases would provide a more complete understanding of its off-target effects.

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References

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- [2. KDM4A/KDM4B Inhibitor, NSC636819 | Sigma-Aldrich \[sigmaaldrich.com\]](#)
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